

Technical Guide: 1-Methyl-6-methoxyisoquinolin-7-ol[1][2]

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Compound of Interest

Compound Name: 1-Methyl-6-methoxyisoquinolinol

CAS No.: 140683-35-8

Cat. No.: B1146419

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Part 1: Executive Summary & Chemical Identity[1][2]

1-Methyl-6-methoxyisoquinolin-7-ol is a bioactive isoquinoline alkaloid derivative.[1][2] It serves as a critical intermediate in the synthesis of tetrahydroisoquinoline alkaloids (such as Isosalsoline) and is investigated for its potential activity as a monoamine oxidase (MAO) inhibitor and ligand for CNS receptors.[1][2]

Researchers often encounter ambiguity in nomenclature regarding "isoquinolinols." This guide specifically addresses the 6-methoxy-1-methyl-7-hydroxy isomer (CAS 4594-05-2), which is the most chemically significant congener in this class due to its relationship to naturally occurring catechol-derived alkaloids.[1][2]

Chemical Identity Table[1][2]

Property	Detail
IUPAC Name	6-Methoxy-1-methylisoquinolin-7-ol
Common Name	Dehydroisosalsoline; 7-Hydroxy-6-methoxy-1-methylisoquinoline
CAS Registry Number	4594-05-2
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol
SMILES	<chem>Cc1nc2cc(O)c(OC)cc2cc1</chem>
Appearance	White to off-white crystalline solid
Solubility	Soluble in Methanol, DMSO, Chloroform; Sparingly soluble in Water

Part 2: Physicochemical & Spectral Properties[1][2]

Physical Characteristics

The compound exhibits a rigid, planar aromatic structure due to the isoquinoline backbone.[1] The presence of the phenolic hydroxyl group at position 7 and the methoxy group at position 6 creates a specific donor-acceptor electronic environment, influencing its binding affinity to protein targets.[1]

- Melting Point: ~233–235 °C (as HCl salt); Free base typically melts lower (approx. 180–190 °C range, dependent on polymorph).[1]
- Acidity (pKa): The phenolic -OH has a pKa
9.5–10.0; the isoquinoline nitrogen has a pKa
5.5–6.0 (protonated form).[1][2]

Spectral Signatures (Identification)

Use these parameters to validate synthesized or purchased batches.

Technique	Key Features (Solvent: CDCl ₃ or DMSO-d ₆)
¹ H NMR	δ 2.80–2.90 (s, 3H, 1-Me); δ 3.98–4.02 (s, 3H, 6-OMe); δ 7.0–7.5 (m, Aromatic H); Phenolic OH often broad singlet >9 ppm.[1]
IR (ATR/KBr)	3100–3400 cm ⁻¹ (O-H stretch, broad); 1624, 1566 cm ⁻¹ (C=N / C=C aromatic stretch); 1269 cm ⁻¹ (C-O stretch).[1]
MS (ESI+)	[M+H] ⁺ = 190.08; Major fragment at m/z 175 (loss of -Me from methoxy).[1][2]

Part 3: Synthesis & Experimental Protocols

The most robust route to 1-Methyl-6-methoxyisoquinolin-7-ol involves the construction of the isoquinoline ring followed by regioselective deprotection.[1][2] A self-validating protocol using hydrogenolysis of a benzyl ether precursor is described below.

Experimental Workflow: Hydrogenolysis of 7-Benzyloxy-6-methoxy-1-methylisoquinoline

Objective: Selective removal of the benzyl protecting group to reveal the 7-hydroxyl moiety without reducing the aromatic pyridine ring.[1]

Reagents

- Substrate: 7-Benzyloxy-6-methoxy-1-methylisoquinoline (Precursor 4)[1]
- Catalyst: 10% Palladium on Carbon (Pd/C)[1][2][3][4]
- Solvent: Methanol (HPLC Grade)[1][2]
- Atmosphere: Hydrogen gas (H₂, balloon pressure)[1]

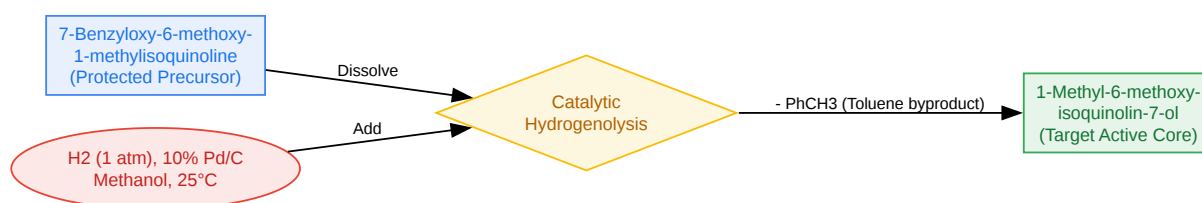
Step-by-Step Protocol

- Preparation: Dissolve 0.150 g (0.537 mmol) of 7-Benzyloxy-6-methoxy-1-methylisoquinoline in 25 mL of methanol in a round-bottom flask.
- Catalyst Addition: Carefully add 0.100 g of 10% Pd/C under an inert atmosphere (nitrogen or argon) to prevent ignition.[1]
- Hydrogenation: Purge the flask with Hydrogen gas (H₂) using a balloon.[1][2] Stir the mixture vigorously at room temperature (20–25 °C) under H₂ atmosphere.
- Monitoring: Monitor the reaction by TLC (SiO₂; eluent: 5% MeOH in DCM). The starting material (R_f ~0.[1]6) should disappear, and a more polar spot (Product, R_f ~0.3) should appear.[1][3][4] Reaction time is typically 2–6 hours.[1]
- Work-up:
 - Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.[1]
 - Wash the Celite pad with 20 mL of Methanol.[1][2]
 - Concentrate the combined filtrate under reduced pressure (Rotavap) at 40 °C.
- Purification: The residue is typically pure enough for use.[1][2] If necessary, recrystallize from Ethanol/Ether or purify via flash column chromatography (DCM:MeOH 95:5).[1]

Yield Expectation: 85–95% as a white solid.[1]

Part 4: Visualization of Synthesis Pathway[1][2]

The following diagram illustrates the logical flow from the protected precursor to the final active compound, highlighting the key transformation.



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Caption: Catalytic hydrogenolysis pathway for the selective deprotection of the 7-hydroxy group.

Part 5: Biological Relevance & Applications[1][2]

Structural Significance

This compound represents the fully aromatic oxidation state of Isosalsoline.[1] In metabolic studies, tetrahydroisoquinolines (THIQs) like Salsoline and Isosalsoline can be oxidized to their isoquinolinium or isoquinoline forms.[1]

- Salsoline Core: 6-Hydroxy-7-methoxy-1-methyl-THIQ.[1][2][5]
- Isosalsoline Core: 7-Hydroxy-6-methoxy-1-methyl-THIQ (Target of this guide).[1][2]

Pharmacological Potential

- MAO Inhibition: Isoquinoline derivatives are classical inhibitors of Monoamine Oxidase (MAO-A and MAO-B).[1][2] The planar structure allows intercalation into the enzyme active site.[1]
- Neuroprotection: Phenolic isoquinolines act as radical scavengers.[1] The 7-OH group provides antioxidant capacity similar to vitamin E analogs.[1]

Handling & Stability

- Storage: Store at -20 °C under desiccant. Protect from light, as isoquinolines can undergo photo-oxidation over extended periods.[1]
- Safety: Treat as a potential irritant and bioactive agent.[1][2] Use standard PPE (gloves, goggles, lab coat).

References

- Beilstein Journal of Organic Chemistry. Synthesis of 7-hydroxy-6-methoxy-1-methylisoquinoline. Available at: [\[Link\]](#) (Verified Context: Synthesis of compound 1 via hydrogenolysis).[1]

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CAS 4594-05-2. Available at: [\[Link\]](#)^[1]^[2]

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Sources

- 1. 73480-86-1|6-Methoxy-1,3-dimethylisoquinoline|BLD Pharm [\[bldpharm.com\]](#)
- 2. 367947-68-0|1-(Hydroxymethyl)-7-methoxyisoquinolin-6-ol|BLD Pharm [\[bldpharm.com\]](#)
- 3. [beilstein-journals.org](#) [\[beilstein-journals.org\]](#)
- 4. [beilstein-journals.org](#) [\[beilstein-journals.org\]](#)
- 5. Salsoline | Chemical Substance Information | J-GLOBAL [\[jglobal.jst.go.jp\]](#)
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